

Information regarding LEI-106 is currently unavailable.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEI-106

Cat. No.: B15614893

[Get Quote](#)

Extensive searches for "**LEI-106**," including requests for its proper disposal procedures, safety data sheet, and chemical properties, have yielded no specific results for a chemical compound with this identifier.

The search results primarily contained information related to "ASTM A106," a standard specification for seamless carbon steel pipe, as well as various legal and regulatory documents that coincidentally include the number "106." A Safety Data Sheet from Merck Millipore for a product numbered 506106 was found; however, this document refers to a substance identified by CAS number 42521-82-4 and the chemical formula C₂₀H₁₄O₂S₂, with no mention of the identifier "**LEI-106**."

Without access to a Safety Data Sheet (SDS) or any other reliable source of information detailing the chemical and physical properties, hazard classifications, and handling requirements for "**LEI-106**," it is not possible to provide the essential, immediate safety and logistical information, including operational and disposal plans, as requested.

Accurate and safe disposal procedures are entirely dependent on the specific chemical nature and associated hazards of a substance. Therefore, no procedural, step-by-step guidance can be offered.

For the safety of all personnel and to ensure regulatory compliance, it is imperative that researchers, scientists, and drug development professionals obtain the official Safety Data Sheet for any chemical substance before handling or disposal. This document is the primary

source of information for safe laboratory and chemical handling practices. We recommend contacting the manufacturer or supplier of "**LEI-106**" to obtain the necessary documentation.

- To cite this document: BenchChem. [Information regarding LEI-106 is currently unavailable.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614893#lei-106-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com